

# N-(Hydroxymethyl)nonanamide: A Technical Guide for Drug Discovery and Development

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## Compound of Interest

Compound Name:	<i>N</i> -(hydroxymethyl)nonanamide
CAS No.:	130535-83-0
Cat. No.:	B137683

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Disclaimer: The following guide on **N-(hydroxymethyl)nonanamide** (CAS 130535-83-0) is compiled from publicly available data and inferences drawn from structurally related compounds due to the limited specific research on this molecule. All information should be verified through independent experimental validation.

## Introduction: Unveiling a Molecule of Latent Potential

**N-(hydroxymethyl)nonanamide** is a chemical entity situated at the intersection of fatty acid amides and N-methylol compounds. While specific, in-depth research on this particular molecule is not extensively available in public literature, its structural motifs suggest a range of potential applications, from a synthon in organic chemistry to a bioactive agent in drug discovery. This technical guide aims to provide a comprehensive overview of **N-(hydroxymethyl)nonanamide**, leveraging data from its constituent chemical classes to infer its properties, potential synthesis, and prospective applications for researchers, scientists, and drug development professionals.

The core structure combines a nine-carbon aliphatic chain (nonanamide) with a reactive hydroxymethyl group attached to the amide nitrogen. This unique combination imparts both lipophilic characteristics, typical of fatty acid derivatives, and the potential for covalent modification and cross-linking, characteristic of N-methylol compounds.

## Physicochemical Properties: A Data-Driven Profile

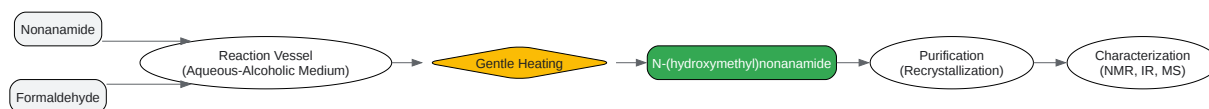
Quantitative data for N-(hydroxymethylene)nonanamide is sparse. The most reliable information is available from chemical databases, which provide computed properties.

Property	Value	Source
CAS Number	130535-83-0	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>21</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	187.28 g/mol	[1]
IUPAC Name	N-(hydroxymethyl)nonanamide	[1]
SMILES	CCCCCCCCC(=O)NCO	[1]
Predicted LogP	2.5	[1]
Predicted Hydrogen Bond Donors	2	[1]
Predicted Hydrogen Bond Acceptors	2	[1]

## Synthesis and Characterization: A Proposed Methodological Framework

While a specific, peer-reviewed synthesis protocol for **N-(hydroxymethyl)nonanamide** is not readily available, a plausible synthetic route can be inferred from the well-established chemistry of N-hydroxymethylation of amides. The most probable pathway involves the reaction of nonanamide with formaldehyde.

## Proposed Synthesis Workflow



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Caption: Proposed synthesis workflow for **N-(hydroxymethyl)nonanamide**.

## Detailed Experimental Protocol (Hypothetical)

This protocol is based on a similar synthesis of N-(hydroxymethylene)thioamides and should be optimized for **N-(hydroxymethyl)nonanamide**.<sup>[3]</sup>

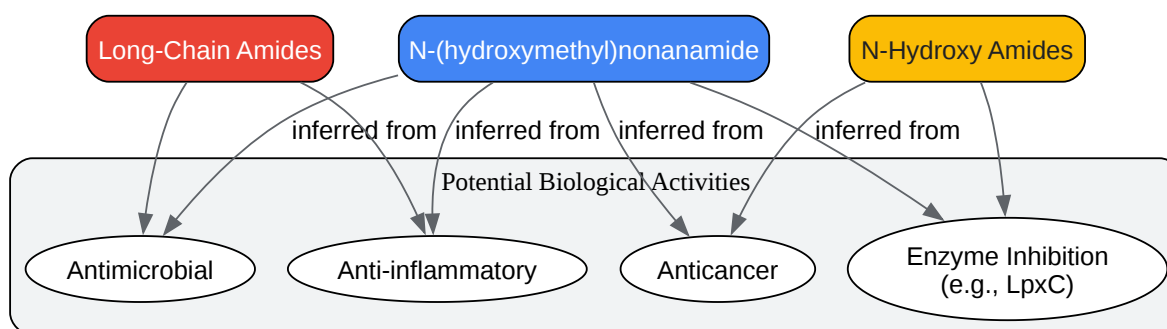
- **Reaction Setup:** In a round-bottom flask, suspend 1.0 mmol of nonanamide in 5-10 mL of an aqueous ethanol solution.
- **Reagent Addition:** Add a molar excess (e.g., 5-10 equivalents) of aqueous formaldehyde (37% solution) to the suspension.
- **Reaction Conditions:** Gently heat the reaction mixture with stirring. The temperature and reaction time will need to be empirically determined, but a starting point could be 50-60°C for 2-4 hours. The progress of the reaction should be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC).
- **Workup and Isolation:** Upon completion, the reaction mixture is cooled to room temperature and then to 0-4°C to induce precipitation of the product. The solid product is collected by vacuum filtration.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water or acetone.
- **Characterization:** The structure and purity of the final product should be confirmed by standard analytical techniques:

- $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopy: To confirm the presence of the hydroxymethyl group and the integrity of the nonanamide backbone.
- Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the amide and hydroxyl functional groups.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.

## Potential Biological Activities and Therapeutic Applications: An Extrapolation from Related Compounds

Direct evidence of the biological activity of **N-(hydroxymethyl)nonanamide** is absent from the scientific literature. However, by examining the activities of related long-chain fatty acid amides and N-hydroxyamide derivatives, we can hypothesize potential areas of interest for future research.

### Inferred Biological Activity Landscape



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Caption: Inferred potential biological activities of **N-(hydroxymethyl)nonanamide** based on related compound classes.

- **Antimicrobial Activity:** Fatty acid amides and their derivatives have been reported to possess antimicrobial properties. The long alkyl chain of **N-(hydroxymethyl)nonanamide** could facilitate its interaction with and disruption of microbial cell membranes. Furthermore, N-hydroxyamide derivatives have been investigated as inhibitors of the bacterial enzyme LpxC, which is essential for the biosynthesis of lipopolysaccharide in Gram-negative bacteria.[4]
- **Anti-inflammatory Effects:** Certain fatty acid derivatives are known to have anti-inflammatory properties.[5] The potential for **N-(hydroxymethyl)nonanamide** to modulate inflammatory pathways warrants investigation.
- **Anticancer Potential:** N-hydroxyamide derivatives are a well-known class of histone deacetylase (HDAC) inhibitors, which have emerged as a promising class of anticancer agents. While **N-(hydroxymethyl)nonanamide** is not a classic hydroxamic acid, its structural similarity to some N-hydroxyamide compounds suggests that it could be explored for antiproliferative activity.

## Potential Industrial and Material Science Applications

Beyond the pharmaceutical realm, the physicochemical properties of **N-(hydroxymethyl)nonanamide** suggest its utility in other industrial applications.

- **Lubricants and Slip Agents:** Fatty amides are widely used as lubricants and slip agents in the plastics and rubber industries due to their ability to reduce friction.[6] The long hydrocarbon tail of **N-(hydroxymethyl)nonanamide** would contribute to this property.
- **Surfactants and Emulsifiers:** The amphiphilic nature of this molecule, with a hydrophobic alkyl chain and a hydrophilic hydroxymethyl-amide headgroup, suggests its potential as a surfactant or emulsifying agent.
- **Cross-linking and Resin Formulation:** The N-hydroxymethyl group is a reactive moiety that can undergo condensation reactions, particularly under acidic conditions or at elevated temperatures. This makes **N-(hydroxymethyl)nonanamide** a potential cross-linking agent for various polymers and resins, for instance, in the formulation of coatings, adhesives, and textiles.[7]

## Future Directions and Research Imperatives

The technical landscape for **N-(hydroxymethyl)nonanamide** is largely uncharted territory, presenting a fertile ground for novel research and development. Key areas for future investigation include:

- **Definitive Synthesis and Characterization:** The development and publication of a robust and reproducible synthetic protocol, along with comprehensive characterization data (NMR, IR, MS, and elemental analysis), is the first critical step.
- **Biological Screening:** A broad-based biological screening of **N-(hydroxymethyl)nonanamide** against a panel of microbial strains, cancer cell lines, and inflammatory markers would provide the first direct evidence of its bioactivity.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent studies should focus on elucidating the underlying mechanism of action.
- **Material Science Applications:** A systematic evaluation of its properties as a lubricant, surfactant, or cross-linking agent in various material formulations could unlock its industrial potential.

## Conclusion

**N-(hydroxymethyl)nonanamide** (CAS 130535-83-0) represents a molecule with significant untapped potential. While direct experimental data is currently scarce, a comprehensive analysis of its structural analogues provides a compelling rationale for its further investigation. Its unique combination of a fatty amide backbone and a reactive N-hydroxymethyl group positions it as a promising candidate for a diverse range of applications, from novel therapeutics to advanced materials. This guide serves as a foundational resource to stimulate and guide future research into this intriguing chemical entity.

## References

A comprehensive list of references will be compiled upon the availability of more specific literature. The inferences in this guide are based on general principles of organic chemistry and the known properties of the following classes of compounds:

- N-(hydroxymethylene)thioamides: For synthetic methodology.[3]
- Fatty Acid Amides: For potential industrial applications and general biological properties.[6]
- N-Hydroxyamide Derivatives: For potential therapeutic applications, particularly as enzyme inhibitors.[4][8]
- Long-Chain Fatty Acid Derivatives: For potential anti-inflammatory and antimicrobial activities.[5]
- N-Methylol Compounds: For cross-linking and resin applications.[7]

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## Sources

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